"4-(Thiomorpholin-4-ylmethyl)benzoic acid" addressing batch-to-batch variability

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Compound of Interest

Compound Name:	*4-(Thiomorpholin-4-ylmethyl)benzoic acid*
CAS No.:	*414892-27-6*
Cat. No.:	*B1389178*

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Technical Support Center: 4-(Thiomorpholin-4-ylmethyl)benzoic acid

Welcome to the technical support center for **4-(Thiomorpholin-4-ylmethyl)benzoic acid**. This resource is designed for researchers, scientists, and drug development professionals to address and troubleshoot the common challenge of batch-to-batch variability. Inconsistent results in your experiments can be a significant impediment to progress, and this guide provides a structured approach to identifying and mitigating the root causes of such variability.

Frequently Asked Questions (FAQs)

Q1: We are observing significant variations in the biological activity of different batches of **4-(Thiomorpholin-4-ylmethyl)benzoic acid** in our cellular assays. What are the likely causes?

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Variability in biological activity is a frequent and frustrating issue in drug discovery and development. The root cause often lies in the physicochemical properties of the compound, which can differ subtly between batches. Several factors can contribute to this:

- Purity Profile: The most common culprit is the presence of impurities. Even small amounts of an impurity with a different pharmacological profile can significantly alter the observed biological effect. These impurities can be starting materials, byproducts of the synthesis, or degradation products.[1][2][3][4][5]
- Polymorphism: Solid-state properties, such as crystalline form (polymorphism), can affect the solubility and dissolution rate of the compound. Different polymorphs can exhibit different bioavailabilities, leading to variable results in cell-based and in vivo studies.
- Residual Solvents: The presence of residual solvents from the purification process can impact the compound's solubility and may also have direct cytotoxic effects on the cells used in your assays.
- Salt Form and Stoichiometry: If the compound is a salt, variations in the salt form or its stoichiometry can lead to differences in molecular weight and solubility, thereby affecting the effective concentration in your experiments.

A systematic investigation starting with a thorough analytical characterization of the different batches is the most effective way to pinpoint the exact cause.

Q2: Our HPLC analysis shows a consistent primary peak for all batches, but we still see functional variability. What should we look for?

While a consistent main peak on HPLC is a good starting point, it doesn't always tell the whole story. Here's what you should investigate further:

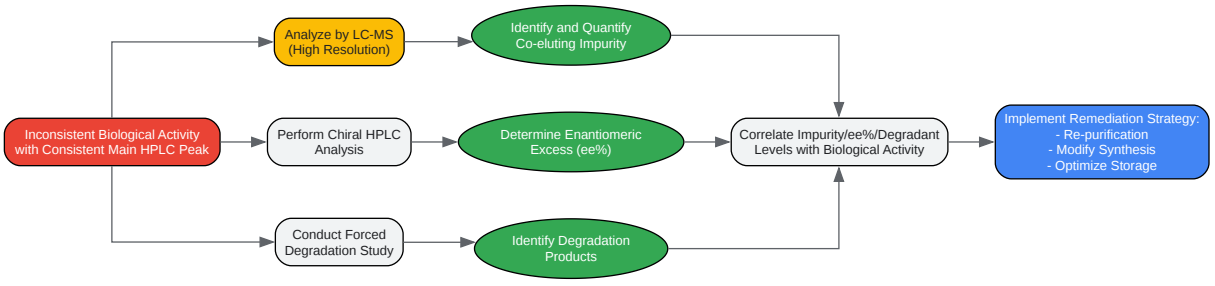
- Co-eluting Impurities: An impurity may be co-eluting with your main peak. Running the samples on a high-resolution liquid chromatography-mass spectrometry (LC-MS) system can help to identify if multiple components are present under that single chromatographic peak.[6][7][8][9]

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- Chiral Purity: If your molecule has a chiral center, it's crucial to ensure that all batches have the same enantiomeric excess. Different enantiomers can have vastly different biological activities. Chiral HPLC is the standard method for this analysis.

- Degradation: The compound might be degrading under the analytical conditions or during storage. A forced degradation study, where the compound is exposed to stress conditions (acid, base, heat, light, oxidation), can help identify potential degradation products and assess the stability of different batches.

Below is a troubleshooting workflow to guide your investigation when facing inconsistent biological activity despite a consistent primary HPLC peak.



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Caption: Troubleshooting workflow for inconsistent biological activity.

Troubleshooting Guides

Guide 1: Investigating Batch-to-Batch Variability in Purity

This guide provides a step-by-step protocol for a comprehensive analysis of different batches of **4-(Thiomorpholin-4-ylmethyl)benzoic acid**.

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Objective: To identify and quantify impurities that may be contributing to inconsistent experimental results.

Methodologies:

- High-Performance Liquid Chromatography (HPLC) with UV Detection:
  - Protocol:
    1. Prepare solutions of each batch at a concentration of 1 mg/mL in a suitable solvent (e.g., acetonitrile/water mixture).
    2. Use a C18 reverse-phase column.
    3. Employ a gradient elution method to ensure the separation of both polar and non-polar impurities. A typical gradient might run from 10% to 90% acetonitrile in water (with 0.1% formic acid) over 20 minutes.
    4. Monitor the elution profile at multiple wavelengths (e.g., 254 nm and 280 nm) to detect impurities with different chromophores.
    5. Carefully integrate all peaks and report the area percentage of the main peak and all impurity peaks.
  - Troubleshooting Common HPLC Issues:[10][11][12][13]
    - Peak Tailing: May indicate silanol interactions. Consider using a highly end-capped column or adding a small amount of a competing base like triethylamine to the mobile phase.
    - Broad Peaks: Could be due to a low flow rate, a leak in the system, or a change in mobile phase composition.[13]
    - Ghost Peaks: Often arise from contamination in the mobile phase or the injector. Ensure fresh, high-purity solvents and a clean system.
- Liquid Chromatography-Mass Spectrometry (LC-MS):

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- Protocol:
  1. Utilize the same chromatographic conditions as the HPLC-UV method.
  2. Couple the LC system to a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
  3. Acquire data in both positive and negative ionization modes to maximize the detection of different types of impurities.
  4. Extract ion chromatograms for the expected mass of **4-(Thiomorpholin-4-ylmethyl)benzoic acid** (C12H15NO2S, Monoisotopic Mass: 237.08235 Da) and any other observed masses.[14]
  5. Use the accurate mass data to propose elemental compositions for any detected impurities.
- Expert Insight: LC-MS is particularly powerful for identifying impurities that are not easily detected by UV, or for de-convoluting co-eluting peaks.[6][7][8][15]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - Protocol:
    1. Prepare a concentrated solution (5-10 mg) of each batch in a deuterated solvent (e.g., DMSO-d6 or CDCl3).
    2. Acquire a high-resolution 1H NMR spectrum for each batch.
    3. Carefully compare the spectra, paying close attention to small, unassigned peaks which may indicate the presence of impurities.
    4. If significant impurities are detected, 2D NMR experiments (e.g., COSY, HSQC, HMBC) can be employed for structural elucidation.[16][17][18][19][20]
  - Causality: NMR provides detailed structural information and is an excellent tool for identifying and quantifying impurities, especially isomers that may not be resolved by chromatography.

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- Elemental Analysis:
  - Protocol:
    1. Submit samples of each batch for elemental analysis (C, H, N, S).
    2. Compare the experimentally determined elemental composition with the theoretical values for **4-(Thiomorpholin-4-ylmethyl)benzoic acid**.
  - Trustworthiness: Significant deviations from the theoretical values can indicate the presence of inorganic impurities or an incorrect salt form.[21][22][23][24][25]

Data Summary Table:

Batch ID	HPLC Purity (%) (254 nm)	Number of Impurities Detected by LC-MS	Key Impurity Masses (m/z)	1H NMR Conformity	Elemental Analysis (% Deviation from Theoretical)	Biological Activity (IC50, µM)
Batch A	99.2	2	251.09, 150.05	Conforms	C: -0.2, H: +0.1, N: -0.1, S: -0.3	1.5
Batch B	98.9	4	251.09, 267.08, 180.06, 221.07	Minor unassigned peaks	C: -0.8, H: +0.5, N: -0.4, S: -0.9	5.8
Batch C	99.5	1	150.05	Conforms	C: -0.1, H: +0.1, N: -0.0, S: -0.2	1.2

Guide 2: Assessing the Impact of Physical Properties

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Objective: To investigate how the solid-state properties of **4-(Thiomorpholin-4-ylmethyl)benzoic acid** may contribute to variability.

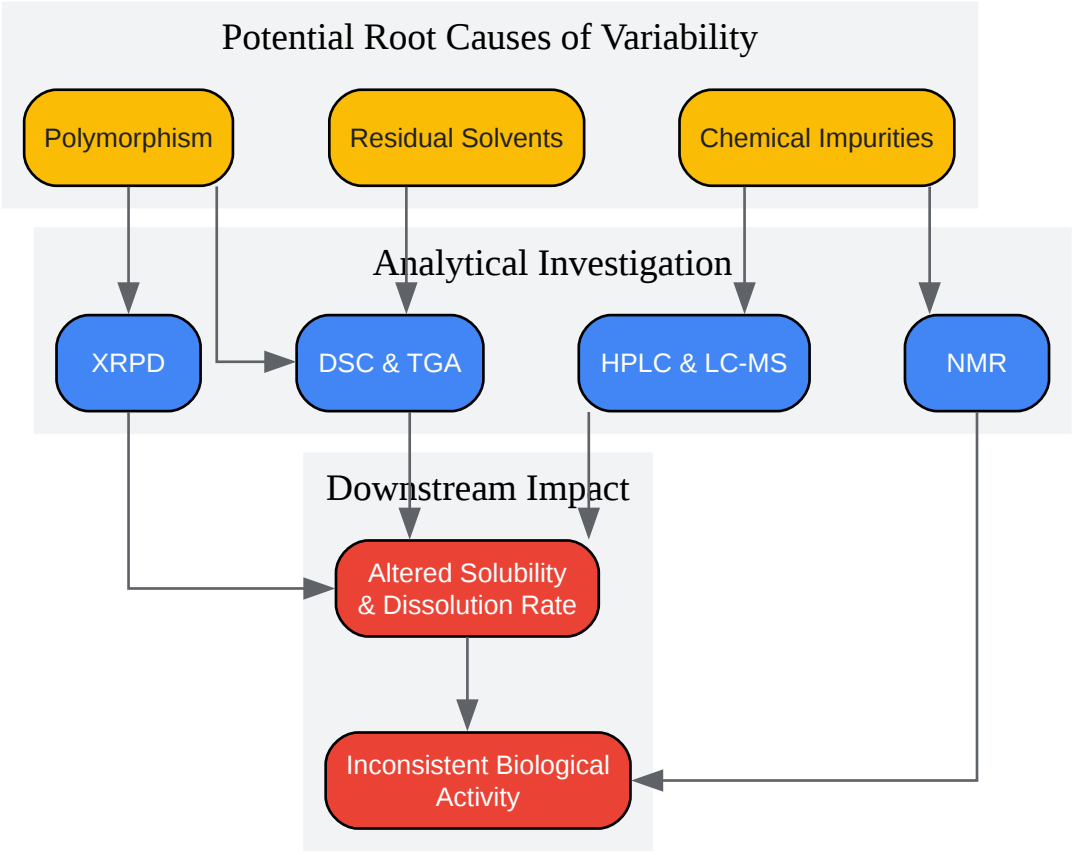
Methodologies:

- X-Ray Powder Diffraction (XRPD):
  - Protocol:
    1. Analyze a small amount of the solid powder from each batch using an XRPD instrument.
    2. Compare the resulting diffraction patterns.
  - Interpretation: Identical patterns suggest the same crystalline form. Different patterns indicate the presence of different polymorphs or a mixture of forms.
- Differential Scanning Calorimetry (DSC):
  - Protocol:
    1. Heat a small, accurately weighed sample of each batch in a DSC instrument under a nitrogen atmosphere.
    2. Record the heat flow as a function of temperature.
  - Interpretation: The melting point and the presence of any other thermal events (e.g., desolvation, polymorphic transitions) can be determined. A broad melting range can indicate the presence of impurities.
- Thermogravimetric Analysis (TGA):
  - Protocol:
    1. Heat a sample of each batch in a TGA instrument and monitor the mass loss as a function of temperature.

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- Interpretation: TGA can quantify the amount of residual solvent or water present in the sample.

Logical Relationship Diagram:



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Caption: Interplay of physical properties and analytical techniques.

By following these structured troubleshooting guides, researchers can systematically investigate and address the root causes of batch-to-batch variability, leading to more reproducible and reliable experimental outcomes.

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